

Spectroscopic Data of (1,2-Dimethylpropyl)propylamine: A Technical Guide

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Compound of Interest

Compound Name: (1,2-Dimethylpropyl)propylamine

CAS No.: 39190-94-8

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Introduction

In the landscape of pharmaceutical development and organic synthesis, the precise structural elucidation of novel molecules is paramount. **(1,2-Dimethylpropyl)propylamine**, systematically known as 3-methyl-N-propylbutan-2-amine, is a secondary aliphatic amine with potential applications as a building block in the synthesis of more complex molecules. Its chemical properties and reactivity are intrinsically linked to its structure. Therefore, a comprehensive understanding of its spectroscopic signature is essential for its identification, purity assessment, and quality control.

This technical guide provides an in-depth analysis of the predicted spectroscopic data for **(1,2-Dimethylpropyl)propylamine**, covering Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). As experimental data for this specific compound is not readily available in public databases, this guide leverages high-quality predictive algorithms to forecast its spectral characteristics. This approach not only offers a robust framework for the initial identification of the compound but also serves as a benchmark for future experimental verification.

The methodologies and interpretations presented herein are grounded in fundamental spectroscopic principles and extensive experience with the analysis of aliphatic amines. This guide is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the spectroscopic properties of **(1,2-Dimethylpropyl)propylamine**.

Molecular Structure

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure.

Caption: Molecular structure of **(1,2-Dimethylpropyl)propylamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Theoretical Principles

^1H and ^{13}C NMR spectroscopy are based on the principle that atomic nuclei with a non-zero spin, when placed in a magnetic field, can absorb and re-emit electromagnetic radiation at a specific frequency. This frequency, known as the chemical shift (δ), is highly sensitive to the local electronic environment of the nucleus. The number of signals in an NMR spectrum corresponds to the number of chemically non-equivalent nuclei. The integration of ^1H NMR signals provides the relative ratio of protons, while the splitting pattern (multiplicity) reveals information about neighboring protons.

For a secondary amine like **(1,2-Dimethylpropyl)propylamine**, the proton on the nitrogen atom often exhibits a broad signal and its coupling to adjacent protons may not always be observed due to chemical exchange.^[1] The protons on the carbons adjacent to the nitrogen are deshielded and thus appear at a higher chemical shift (downfield) compared to typical alkane protons.^[1]

Experimental Protocol: NMR Analysis of a Liquid Amine

- Sample Preparation:

- Accurately weigh approximately 10-20 mg of the liquid **(1,2-Dimethylpropyl)propylamine** sample into a clean, dry vial.
- Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) to the vial.
- Gently swirl the vial to ensure the sample is completely dissolved.
- Using a Pasteur pipette with a small cotton or glass wool plug, filter the solution into a clean, dry 5 mm NMR tube.
- Cap the NMR tube securely.
- ^1H NMR Acquisition (400 MHz Spectrometer):
 - Pulse Program: Standard single-pulse experiment.
 - Spectral Width: 0-12 ppm.
 - Number of Scans: 16-32 scans.
 - Relaxation Delay: 1-2 seconds.
 - Temperature: 298 K.
- ^{13}C NMR Acquisition (100 MHz Spectrometer):
 - Pulse Program: Proton-decoupled pulse program.
 - Spectral Width: 0-80 ppm.
 - Number of Scans: 1024-4096 scans (or more, depending on sample concentration).
 - Relaxation Delay: 2-5 seconds.
 - Temperature: 298 K.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of **(1,2-Dimethylpropyl)propylamine** in CDCl_3 is summarized in the table below.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~2.65 - 2.50	Multiplet	1H	H-2
~2.45 - 2.30	Multiplet	2H	H-1'
~1.70 - 1.55	Multiplet	1H	H-3
~1.50 - 1.35	Multiplet	2H	H-2'
~1.05	Doublet	3H	H-1
~0.90	Triplet	3H	H-3'
~0.88	Doublet	3H	H-4
~0.85	Broad Singlet	1H	N-H

Interpretation of Predicted ^1H NMR Spectrum

The predicted ^1H NMR spectrum shows distinct signals corresponding to the different proton environments in the molecule. The protons on carbons adjacent to the nitrogen (H-2 and H-1') are expected to be the most downfield due to the electron-withdrawing effect of the nitrogen atom. The N-H proton is predicted to be a broad singlet, a characteristic feature of amines due to quadrupole broadening and potential chemical exchange. The remaining alkyl protons appear in the upfield region, with their multiplicities reflecting the number of neighboring protons.

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum of **(1,2-Dimethylpropyl)propylamine** in CDCl_3 is summarized below.

Chemical Shift (δ , ppm)	Assignment
~58.5	C-2
~50.0	C-1'
~32.0	C-3
~23.5	C-2'
~20.0	C-4
~16.0	C-1
~11.5	C-3'

Interpretation of Predicted ^{13}C NMR Spectrum

The predicted ^{13}C NMR spectrum shows seven distinct signals, corresponding to the seven unique carbon environments in the molecule. The carbons directly bonded to the nitrogen (C-2 and C-1') are the most deshielded and appear at the highest chemical shifts. The remaining aliphatic carbons appear at lower chemical shifts, consistent with their respective electronic environments.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.

Theoretical Principles

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. Different types of bonds (e.g., N-H, C-H, C-N) vibrate at characteristic frequencies. For a secondary amine, the most diagnostic absorption is the N-H stretch, which typically appears as a single, relatively weak and sharp band in the region of $3350\text{--}3310\text{ cm}^{-1}$.^{[1][2]} The presence of C-H bonds in the alkyl groups will give rise to strong absorptions in the $2850\text{--}3000\text{ cm}^{-1}$ region. The C-N stretching vibration is typically observed in the $1250\text{--}1020\text{ cm}^{-1}$ range for aliphatic amines.^[2]

Experimental Protocol: IR Analysis of a Liquid Amine

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Acquire a background spectrum of the clean, empty ATR crystal.
 - Place a small drop of the liquid **(1,2-Dimethylpropyl)propylamine** sample directly onto the center of the ATR crystal.
 - Lower the press arm to ensure good contact between the sample and the crystal.
- IR Spectrum Acquisition:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32 scans.
 - The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Predicted IR Data

The predicted major IR absorption bands for **(1,2-Dimethylpropyl)propylamine** are listed below.

Frequency (cm ⁻¹)	Intensity	Assignment
~3330	Weak-Medium	N-H Stretch
2960-2850	Strong	C-H Stretch (Aliphatic)
~1465	Medium	C-H Bend (CH ₂ , CH ₃)
~1375	Medium	C-H Bend (CH ₃)
~1150	Medium	C-N Stretch

Interpretation of Predicted IR Spectrum

The predicted IR spectrum is consistent with the structure of a secondary aliphatic amine. The key diagnostic peak is the N-H stretch around 3330 cm⁻¹. The strong C-H stretching absorptions below 3000 cm⁻¹ confirm the presence of saturated alkyl groups. The C-H bending and C-N stretching vibrations provide further evidence for the molecular structure.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Theoretical Principles

In electron ionization mass spectrometry (EI-MS), the sample is bombarded with high-energy electrons, causing the molecule to ionize and form a molecular ion (M⁺•). The molecular ion can then undergo fragmentation to produce smaller, charged fragments. The mass-to-charge ratio (m/z) of these ions is measured, and the resulting mass spectrum is a plot of relative intensity versus m/z.

For aliphatic amines, a key fragmentation pathway is α-cleavage, where the bond between the carbon alpha to the nitrogen and an adjacent carbon is broken.^{[3][4]} This results in the formation of a stable, nitrogen-containing cation. The "Nitrogen Rule" states that a molecule with an odd number of nitrogen atoms will have an odd molecular weight.^[3]

Experimental Protocol: EI-MS Analysis

- Sample Introduction:
 - The liquid sample is introduced into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization:
 - The sample is vaporized and then ionized in the ion source using a standard electron energy of 70 eV.
- Mass Analysis:
 - The resulting ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection:
 - The separated ions are detected, and the signal is processed to generate the mass spectrum.

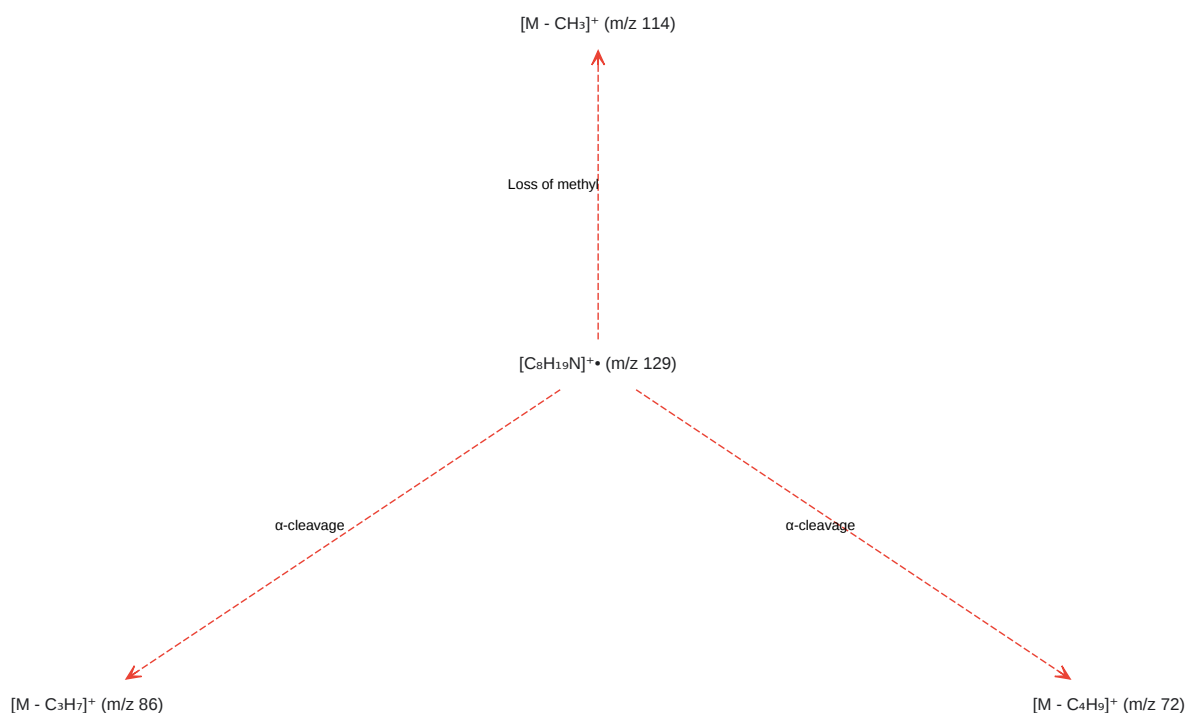
Predicted Mass Spectrometry Data

The predicted major fragments in the EI-mass spectrum of **(1,2-Dimethylpropyl)propylamine** (Molecular Weight: 129.24 g/mol) are presented below.

m/z	Proposed Fragment
129	$[\text{C}_8\text{H}_{19}\text{N}]^{+\bullet}$ (Molecular Ion)
114	$[\text{M} - \text{CH}_3]^+$
86	$[\text{M} - \text{C}_3\text{H}_7]^+$
72	$[\text{M} - \text{C}_4\text{H}_9]^+$
44	$[\text{C}_2\text{H}_6\text{N}]^+$

Interpretation of Predicted Mass Spectrum

The molecular ion peak is predicted at m/z 129, which is consistent with the molecular formula $C_8H_{19}N$ and follows the Nitrogen Rule. The fragmentation pattern is dominated by α -cleavage. The loss of a propyl radical (C_3H_7) from the propyl side of the nitrogen results in a fragment at m/z 86. The loss of an isobutyl radical (C_4H_9) from the other side of the nitrogen leads to a fragment at m/z 72. The peak at m/z 114 corresponds to the loss of a methyl group. The small fragment at m/z 44 is also a common fragment for aliphatic amines.



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